

2,5-Difluoro-4-nitrobenzoic acid CAS number

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Compound of Interest

Compound Name: 2,5-Difluoro-4-nitrobenzoic acid

Cat. No.: B040929

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An In-depth Technical Guide to 2,5-Difluoro-4-nitrobenzoic Acid

CAS Number: 116465-48-6[1][2][3][4][5][6]

This technical guide provides a comprehensive overview of **2,5-Difluoro-4-nitrobenzoic acid**, a key intermediate in organic synthesis, particularly within the pharmaceutical and fine chemical industries.[1][7] This document is intended for researchers, scientists, and professionals in drug development.

Physicochemical Properties

2,5-Difluoro-4-nitrobenzoic acid is a light yellow crystalline powder.[1] Its key physical and chemical characteristics are summarized in the table below, providing essential data for its handling, storage, and application in synthesis.

Property	Value	Source(s)
Molecular Formula	C7H3F2NO4	[1][2][3][5][6]
Molecular Weight	203.10 g/mol	[1][2][6][8]
Melting Point	147-148°C	[1]
Boiling Point (predicted)	364.8 ± 42.0 °C at 760 mmHg	[1]
Density (predicted)	1.7 ± 0.1 g/cm ³	[1]
Flash Point (predicted)	174.4 ± 27.9 °C	[1]
Vapor Pressure	0.0 ± 0.9 mmHg at 25°C	[1]
Purity/Assay	≥98.0%	[1][7]
Appearance	White to yellow-brown or gray solid	[4]
Solubility	Slightly soluble in water	
Storage Temperature	Room Temperature	[4]

Safety and Handling

Appropriate safety precautions are essential when handling **2,5-Difluoro-4-nitrobenzoic acid**. It should be stored in a cool, well-ventilated area.[1] The following table summarizes its hazard statements.

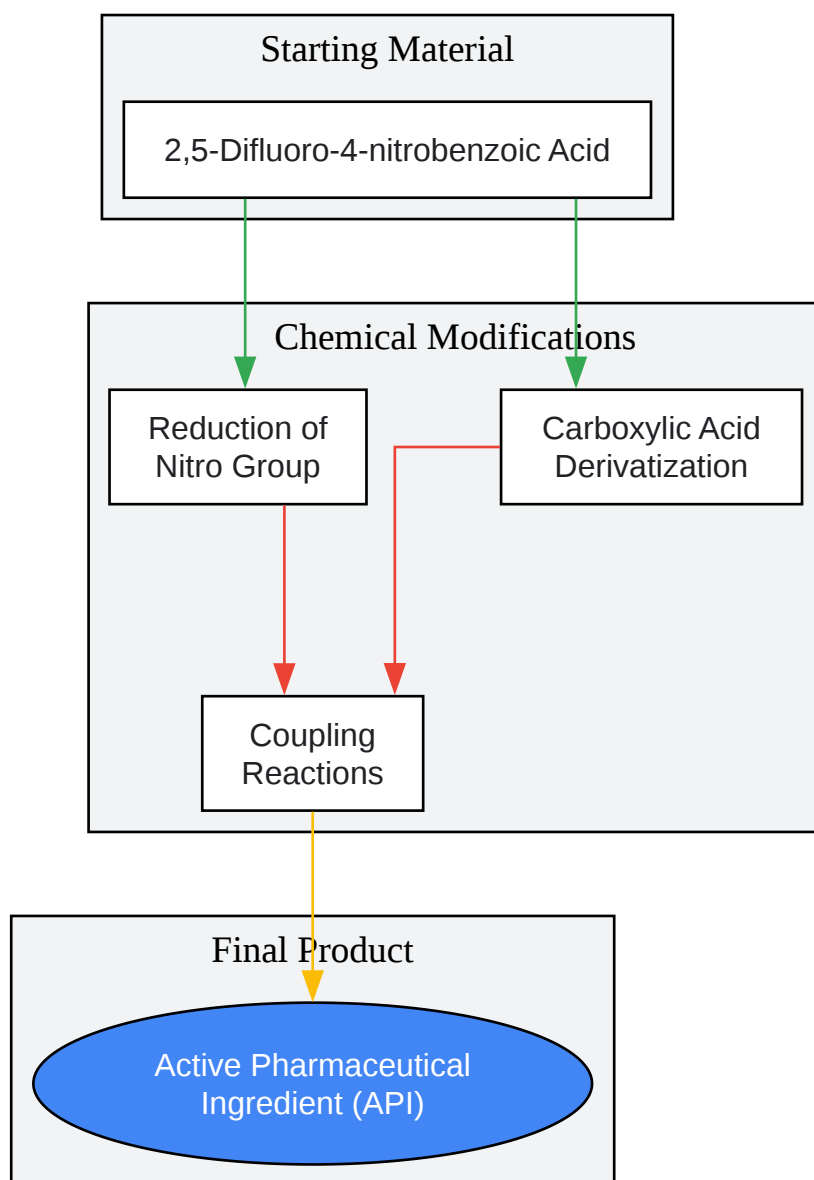
Hazard Statement	Description
H302	Harmful if swallowed[4][8]
H312	Harmful in contact with skin[4][8]
H315	Causes skin irritation[4][8]
H319	Causes serious eye irritation[4][8]
H332	Harmful if inhaled[4]
H335	May cause respiratory irritation[4][8]

Role in Pharmaceutical Synthesis

2,5-Difluoro-4-nitrobenzoic acid is a valuable building block for the synthesis of novel Active Pharmaceutical Ingredients (APIs).^[7]^[9] Its utility stems from its distinct structural features:

- **Fluorine Atoms:** The two fluorine atoms can alter the electronic and steric properties of a molecule, often leading to enhanced biological efficacy, improved metabolic stability, and better pharmacokinetic profiles of the final drug substance.^[7]
- **Nitro Group:** This group is a versatile precursor that can be readily reduced to an amine. This transformation opens up numerous synthetic possibilities for forming amides, constructing heterocyclic systems, and performing other critical coupling reactions essential in API manufacturing.^[7]
- **Carboxylic Acid Group:** This functional group allows for straightforward derivatization, such as esterification and amidation.^[9]

Its applications include serving as a precursor for potent antibacterial agents, such as quinolone and nitroimidazole antibiotics, as well as for the development of non-steroidal anti-inflammatory drugs and cardiovascular medications.



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Caption: Role as a pharmaceutical intermediate.

Experimental Protocol: Synthesis

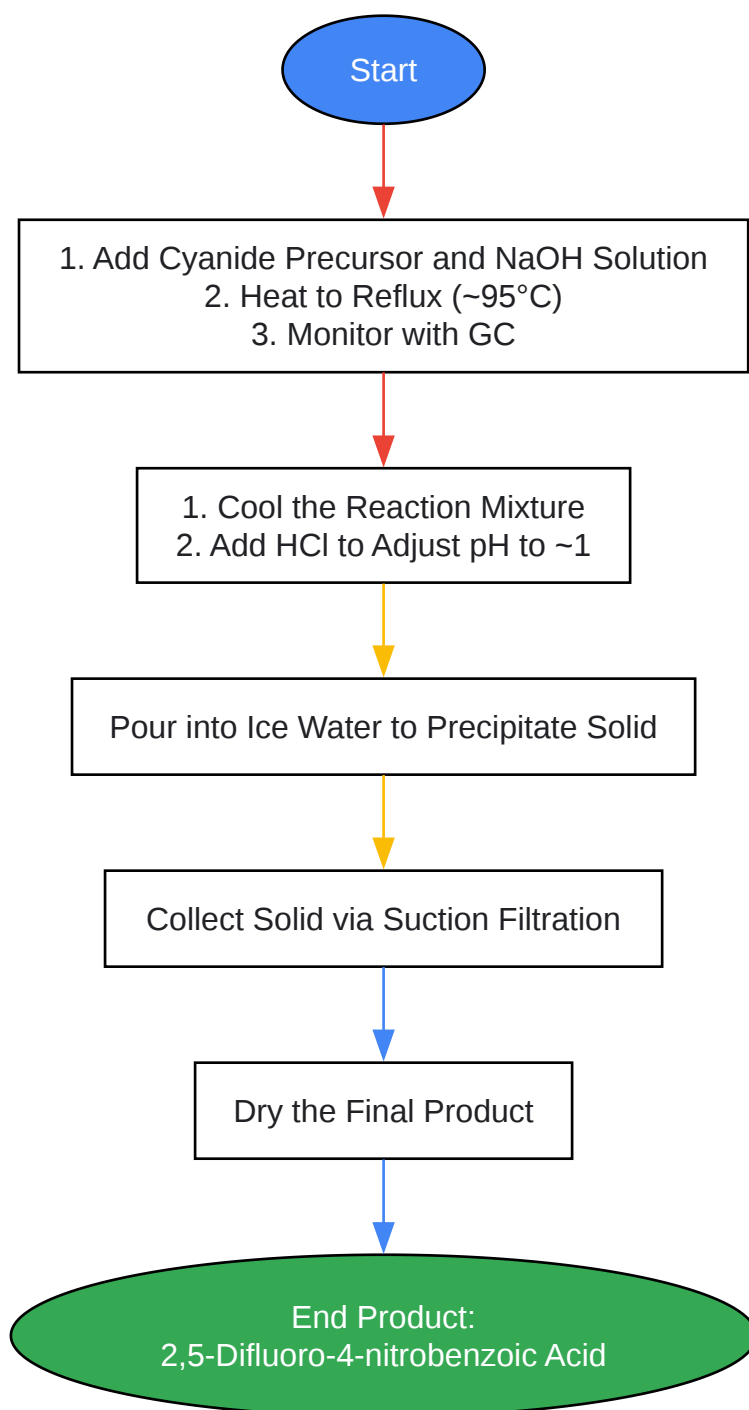
The following is a representative protocol for the synthesis of **2,5-Difluoro-4-nitrobenzoic acid** via hydrolysis.[6]

Materials and Reagents:

- Cyanide precursor
- 15% Sodium hydroxide (NaOH) solution
- Hydrochloric acid (HCl)
- Ice water

Procedure:

- Hydrolysis Reaction:
 - Add 680 g of the cyanide precursor and 340 g of a 15% sodium hydroxide solution to a suitable reaction vessel.
 - Stir the mixture while heating it to reflux at approximately 95°C.
 - Monitor the reaction progress using Gas Chromatography (GC) until the starting material is consumed.[6]
- Acidification and Precipitation:
 - After the reaction is complete, allow the mixture to cool slightly.
 - While stirring, add hydrochloric acid to adjust the pH of the solution to approximately 1.
 - Allow the solution to cool slightly again.
 - Pour the cooled solution into ice water to precipitate the solid product.[6]
- Isolation and Purification:
 - Collect the precipitated solid by suction filtration.
 - Dry the solid product.
 - This procedure yields approximately 518 g of a white solid with a purity of over 97%, corresponding to a 76% yield.[6]



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Caption: Synthesis workflow via hydrolysis.

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